

# MK-3903 Cell Culture Treatment Guide: Application Notes and Protocols

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## Compound of Interest

Compound Name: MK-3903

Cat. No.: B609089

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## Introduction

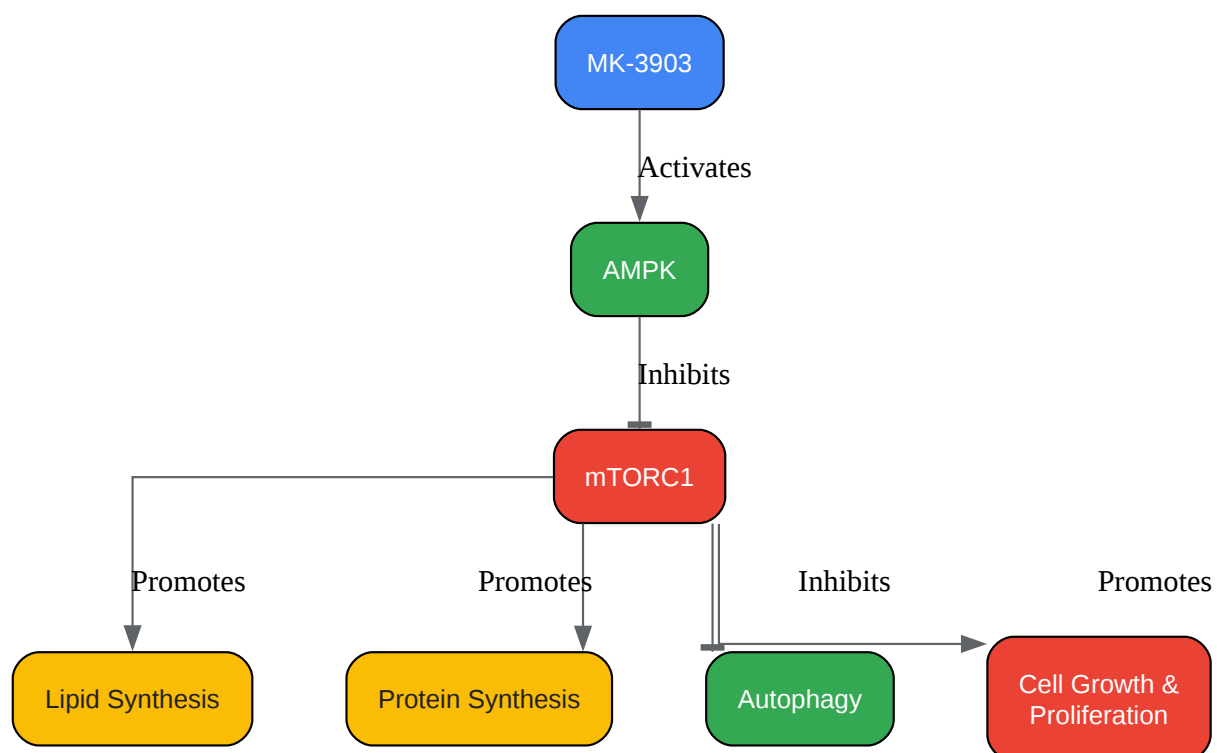
**MK-3903** is a potent and selective allosteric activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[1][2] AMPK activation can influence a variety of downstream signaling pathways, making **MK-3903** a valuable tool for research in metabolism, oncology, and cellular stress responses. These application notes provide detailed protocols for the treatment of cultured cells with **MK-3903** and for the analysis of its effects on key cellular processes.

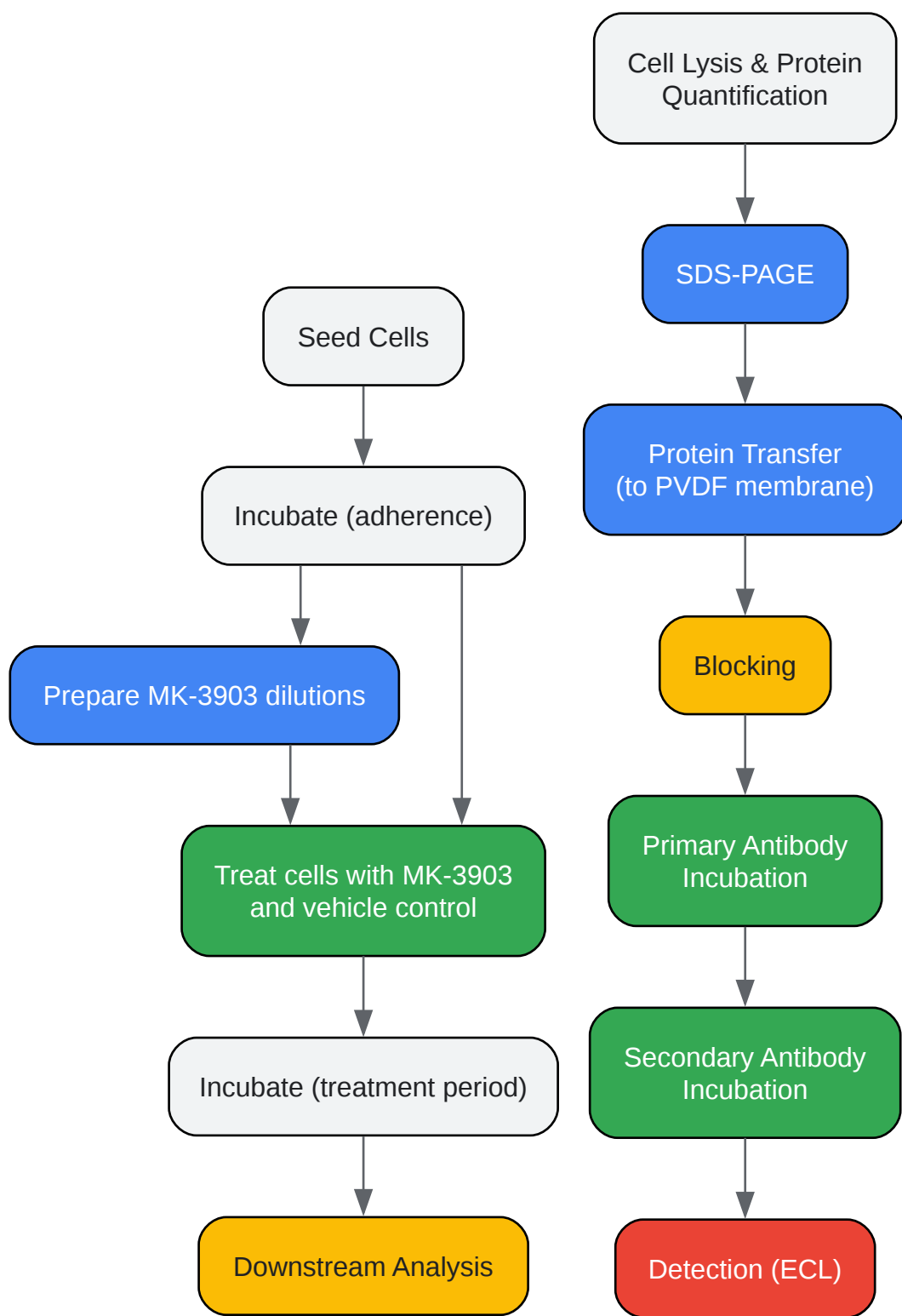
## Mechanism of Action

**MK-3903** is a direct activator of AMPK, with a reported EC<sub>50</sub> of 8 nM for the  $\alpha 1\beta 1\gamma 1$  subunit.[1] It activates 10 of the 12 pAMPK complexes with EC<sub>50</sub> values in the range of 8-40 nM.[1][2] Activation of AMPK by **MK-3903** leads to the phosphorylation of downstream targets, which in turn modulates various cellular processes including glucose uptake, fatty acid oxidation, and protein synthesis, while inhibiting anabolic pathways like lipogenesis.

## Signaling Pathway

The activation of AMPK by **MK-3903** initiates a signaling cascade that impacts cell growth, proliferation, and survival. A simplified representation of this pathway is shown below.





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## References

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- 2. medchemexpress.com [medchemexpress.com]
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